

# The Discovery and Synthesis of 4-Hydroxy-2-butanone: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxy-2-Butanone

Cat. No.: B042824

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**4-Hydroxy-2-butanone** (CAS 590-90-9), a versatile bifunctional molecule, holds a significant position in organic synthesis as a key intermediate. Its history is intrinsically linked to the development of fundamental organic reactions, notably the aldol condensation. This technical guide provides an in-depth exploration of the discovery, synthesis, and chemical properties of **4-hydroxy-2-butanone**. Detailed experimental protocols for its principal synthetic routes are presented, alongside a compilation of its physicochemical and spectroscopic data. Furthermore, this guide elucidates the biological significance of this molecule through the signaling pathways influenced by its derivatives, offering valuable insights for researchers in medicinal chemistry and drug development.

## Introduction and Historical Context

The discovery of **4-hydroxy-2-butanone** is not attributed to a single definitive event but rather emerged from the broader study of aldol reactions in the late 19th and early 20th centuries. The foundational work on the base-catalyzed self-condensation of aldehydes and ketones laid the groundwork for the targeted synthesis of  $\beta$ -hydroxy ketones like **4-hydroxy-2-butanone**. Its primary route of synthesis, the aldol condensation of acetone and formaldehyde, has been a subject of investigation under various catalytic conditions, from traditional liquid-phase reactions to more recent non-catalytic supercritical processes[1]. This compound's importance lies in its utility as a precursor for a range of valuable chemicals, including pharmaceuticals,

fragrances, and polymers[1]. Notably, it serves as a starting material for the synthesis of raspberry ketone, verrucarín, and mevalonic acid lactone[2].

## Physicochemical and Spectroscopic Data

A comprehensive understanding of the physical and chemical characteristics of **4-hydroxy-2-butanone** is essential for its application in synthesis and analysis.

### Physical Properties

Property	Value	Reference
Molecular Formula	C4H8O2	--INVALID-LINK--
Molecular Weight	88.11 g/mol	--INVALID-LINK--
Appearance	Colorless to pale yellow liquid	--INVALID-LINK--
Boiling Point	73-76 °C at 12 mmHg	--INVALID-LINK--
Density	1.023 g/mL at 25 °C	--INVALID-LINK--
Refractive Index	1.4265-1.4325 at 20°C	--INVALID-LINK--
Water Solubility	Miscible	--INVALID-LINK--

### Spectroscopic Data

The structural elucidation of **4-hydroxy-2-butanone** is confirmed by various spectroscopic techniques.

Spectroscopy	Key Data Points
$^1\text{H}$ NMR (400 MHz, $\text{CDCl}_3$ )	Chemical shifts (ppm) are observed for the methyl, methylene, and hydroxyl protons, confirming the carbon skeleton and functional groups.
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ )	Signals corresponding to the carbonyl carbon, the carbon bearing the hydroxyl group, and the other aliphatic carbons are present.
IR (liquid film)	Characteristic absorption bands are observed for the hydroxyl (O-H) and carbonyl (C=O) functional groups.
Mass Spec (electron ionization)	The mass spectrum shows the molecular ion peak and characteristic fragmentation patterns.

## Key Synthesis Methodologies

The synthesis of **4-hydroxy-2-butanone** is predominantly achieved through two main routes: the aldol condensation of acetone and formaldehyde, and the oxidation of 1,3-butanediol.

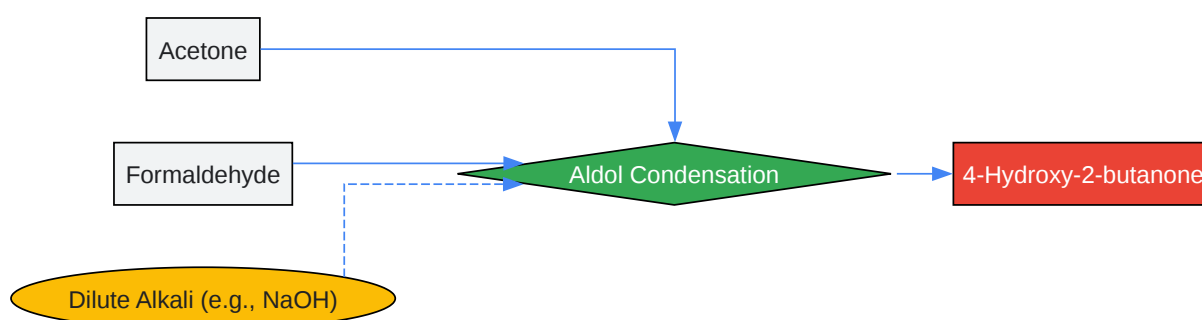
### Aldol Condensation of Acetone and Formaldehyde

This classic carbon-carbon bond-forming reaction remains a primary method for the industrial production of **4-hydroxy-2-butanone**.

A detailed experimental protocol for the traditional synthesis involves the reaction of formaldehyde and acetone in a dilute alkali solution[2].

- **Reaction Setup:** A suitable reaction vessel is charged with a dilute aqueous solution of sodium hydroxide (approx. 5%).
- **Reagent Addition:** A significant excess of acetone is added to the alkaline solution. Formaldehyde solution is then added dropwise to the stirred acetone solution at a controlled temperature. The typical molar ratio of acetone to formaldehyde is high, for instance, 30:1, to minimize self-condensation of formaldehyde[2].

- **Reaction Conditions:** The reaction is typically carried out at a temperature range of 45-65°C[2]. The reaction progress can be monitored by techniques such as gas chromatography.
- **Work-up and Purification:** Upon completion, the reaction mixture is neutralized with a suitable acid. The excess acetone is removed by distillation. The resulting aqueous solution is then subjected to fractional distillation under reduced pressure to isolate **4-hydroxy-2-butanone**.



[Click to download full resolution via product page](#)

Caption: Aldol Condensation Workflow for **4-Hydroxy-2-butanone** Synthesis.

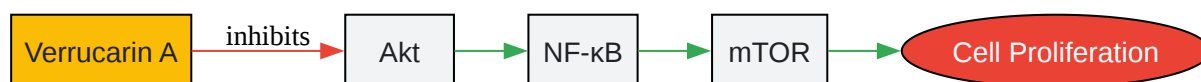
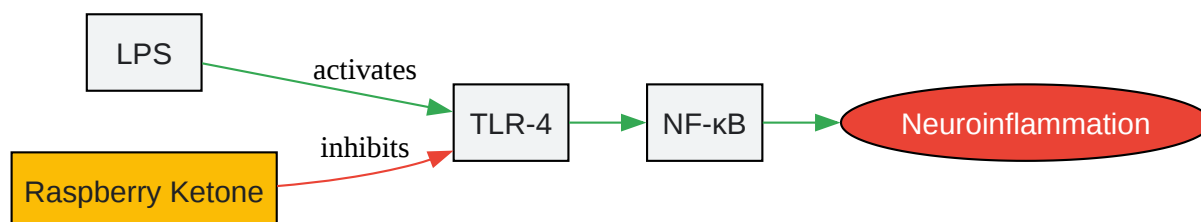
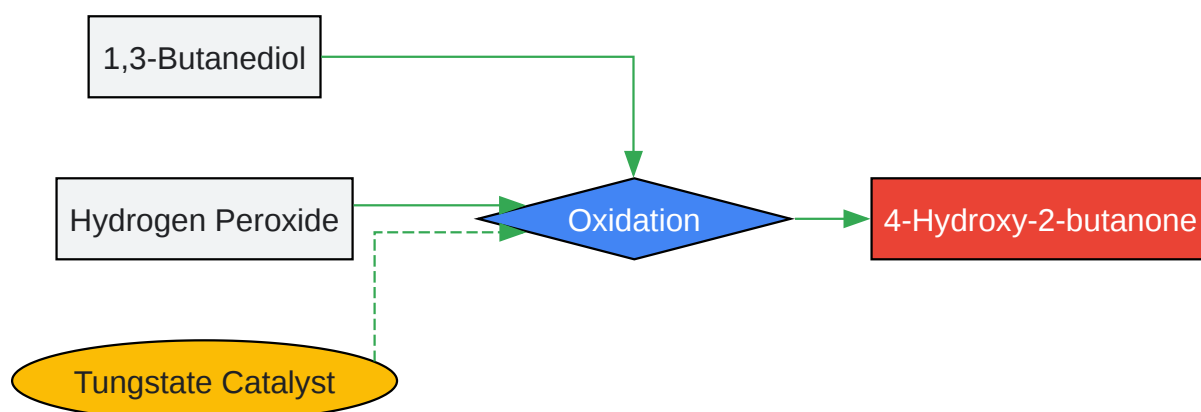
## Oxidation of 1,3-Butanediol

An alternative synthetic route involves the selective oxidation of 1,3-butanediol. This method can offer high purity and avoids the use of formaldehyde.

A patented method outlines the synthesis of **4-hydroxy-2-butanone** from 1,3-butanediol using hydrogen peroxide as the oxidant[2][3].

- **Reaction Setup:** A reaction vessel is charged with 1,3-butanediol, a tungstate catalyst, water, and a water-carrying agent (e.g., n-hexane or cyclohexane)[2][3].
- **Heating:** The mixture is stirred and heated to a temperature of 60-75°C[2][3].

- **Oxidant Addition:** An aqueous solution of hydrogen peroxide (25-35% by mass) is added dropwise to the reaction mixture. During the addition, water is continuously removed by distillation with the aid of the water-carrying agent[2][3].
- **Monitoring and Completion:** The reaction is monitored by measuring the concentration of 1,3-butanediol. Once the concentration drops below 5% of the initial amount, the addition of hydrogen peroxide is stopped, and the mixture is stirred for an additional 0.5-1.5 hours[2][3].
- **Purification:** The water-carrying agent is removed by distillation. The temperature is then reduced to 60-65°C, and the product, **4-hydroxy-2-butanone**, is isolated by vacuum distillation[2][3].



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Hydroxy-2-butanone | High-Purity Research Chemical [benchchem.com]
- 2. Page loading... [guidechem.com]
- 3. CN106631732A - Synthesis method of 4-hydroxy-2-butanone - Google Patents [patents.google.com]
- To cite this document: BenchChem. [The Discovery and Synthesis of 4-Hydroxy-2-butanone: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042824#discovery-and-history-of-4-hydroxy-2-butanone]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)